

The Solubility of Magnesium Nitrate Hexahydrate in Ethanol: A Technical Guide

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Compound of Interest

Compound Name: Magnesium nitrate hexahydrate

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This technical guide provides a comprehensive overview of the solubility of **magnesium nitrate hexahydrate** ($\text{Mg}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) in ethanol. **Magnesium nitrate hexahydrate**, a stable hydrated salt of magnesium nitrate, is utilized in various chemical and pharmaceutical applications where its solubility in non-aqueous solvents is a critical parameter.^{[1][2]} This document compiles available quantitative solubility data, details common experimental protocols for its determination, and presents a visual representation of the experimental workflow.

Physicochemical Properties

Magnesium nitrate hexahydrate is a colorless, monoclinic crystalline solid.^[3] It is known to be highly soluble in water and also exhibits significant solubility in ethanol.^{[1][2][4][5]} The anhydrous form is hygroscopic and will readily absorb atmospheric moisture to form the hexahydrate.^{[1][2]}

Property	Value
Molar Mass	256.41 g/mol ^{[2][3]}
Melting Point	89 °C ^[2]
Density	1.464 g/cm ³ (at 20°C) ^[3]

Quantitative Solubility Data

The solubility of **magnesium nitrate hexahydrate** in ethanol demonstrates a positive correlation with temperature. As the temperature of the ethanol increases, the amount of **magnesium nitrate hexahydrate** that can be dissolved also increases. The following table summarizes the available quantitative data.

Temperature (°C)	Solubility (g / 100 g of ethanol)
0	1.5[3]
20	3.1[3]
40	10.9[3]
60	24.2[3]

Experimental Protocols for Solubility Determination

The determination of the solubility of an inorganic salt like **magnesium nitrate hexahydrate** in an organic solvent such as ethanol is typically achieved through an isothermal equilibrium method, often referred to as the shake-flask method. This can be followed by gravimetric or spectroscopic analysis to quantify the solute concentration.

Isothermal Equilibrium (Shake-Flask) Method

This is a widely accepted and reliable method for determining the thermodynamic solubility of a compound in a solvent.

1. Preparation of a Saturated Solution:

- An excess amount of **magnesium nitrate hexahydrate** is added to a known volume or mass of ethanol in a sealed, airtight container (e.g., a screw-cap flask or vial). The presence of undissolved solid is crucial to ensure saturation.
- The container is placed in a constant-temperature bath or incubator and agitated using a mechanical shaker or magnetic stirrer.

- The mixture is agitated for a sufficient duration (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached. This can be verified by measuring the concentration of the supernatant at different time points until a constant value is achieved.

2. Phase Separation:

- Once equilibrium is established, the agitation is stopped, and the undissolved solid is allowed to settle.
- A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
- The withdrawn sample is immediately filtered through a membrane filter (e.g., 0.45 μm) to remove any remaining solid particles.

Analytical Quantification

a) Gravimetric Analysis:

This method is straightforward and relies on the precise measurement of mass.

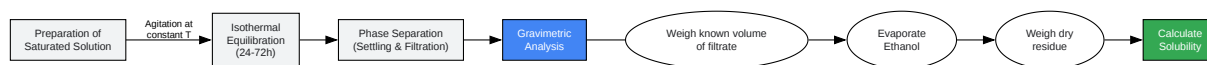
- A known volume or mass of the clear, saturated filtrate is transferred to a pre-weighed, dry evaporating dish.
- The ethanol is carefully evaporated from the solution at a controlled temperature (e.g., in a drying oven below the decomposition temperature of the salt).
- Once all the ethanol has evaporated, the evaporating dish containing the dry **magnesium nitrate hexahydrate** residue is cooled in a desiccator and then weighed.
- The mass of the dissolved salt is determined by subtracting the initial mass of the empty dish from the final mass of the dish with the residue.
- The solubility is then calculated and expressed as grams of solute per 100 grams of solvent.

b) Spectroscopic Analysis (Alternative Method):

For compounds with a suitable chromophore, UV-Vis spectroscopy can be employed. However, as simple inorganic salts like magnesium nitrate do not absorb in the UV-Vis range, this method would require the formation of a colored complex or the use of indirect methods, making it less common for this specific application.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the determination of **magnesium nitrate hexahydrate** solubility in ethanol using the isothermal equilibrium and gravimetric analysis method.



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Caption: Workflow for Solubility Determination.

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